

Tianafac (CAS 51527-19-6): A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Tianafac, with the CAS number 51527-19-6, is a nonsteroidal anti-inflammatory drug (NSAID). This technical guide provides an in-depth overview of the core properties of **Tianafac**, including its physicochemical characteristics, mechanism of action, and detailed experimental protocols. The information is curated to support research, development, and quality control activities involving this compound. All quantitative data is presented in structured tables for clarity, and key biological pathways and experimental workflows are visualized using diagrams.

Physicochemical Properties

Tianafac, chemically known as 2-(5-chloro-3-methylbenzo[b]thiophen-2-yl)acetic acid, possesses the following physicochemical properties.[1][2][3]



Property	Value	Reference
Molecular Formula	C11H9ClO2S	[1][2][3]
Molecular Weight	240.71 g/mol	[1][2][3]
Melting Point	177 °C	[1][2]
Boiling Point	422.8 ± 40.0 °C at 760 mmHg (rough estimate)	[1][2]
рКа	3.17 ± 0.30 (Predicted)	[1]
Water Solubility	34.76 mg/L (at 25 °C)	[1][2]
Density	1.4 ± 0.1 g/cm ³	[2]
Flash Point	209.5 ± 27.3 °C	[2]
Refractive Index	1.674	[2]
XLogP3	4.72	[2]

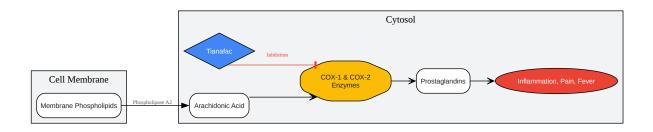
Mechanism of Action: Inhibition of Prostaglandin Synthesis

As a nonsteroidal anti-inflammatory drug (NSAID), the primary mechanism of action of **Tianafac** is the inhibition of the cyclooxygenase (COX) enzymes, which are critical for the synthesis of prostaglandins. Prostaglandins are lipid compounds that play a significant role in the inflammatory response, pain, and fever.

The inhibition of COX enzymes by **Tianafac** leads to a reduction in the production of prostaglandins, thereby exerting its anti-inflammatory, analgesic, and antipyretic effects. There are two main isoforms of the COX enzyme: COX-1, which is constitutively expressed and involved in physiological functions such as protecting the gastric mucosa, and COX-2, which is induced during inflammation. The selectivity of **Tianafac** for COX-1 versus COX-2 is a key determinant of its efficacy and side-effect profile.

Further research is required to determine the specific IC50 values of **Tianafac** for both COX-1 and COX-2 enzymes to fully characterize its inhibitory profile.





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Figure 1: Mechanism of action of **Tianafac** via inhibition of the cyclooxygenase (COX) pathway.

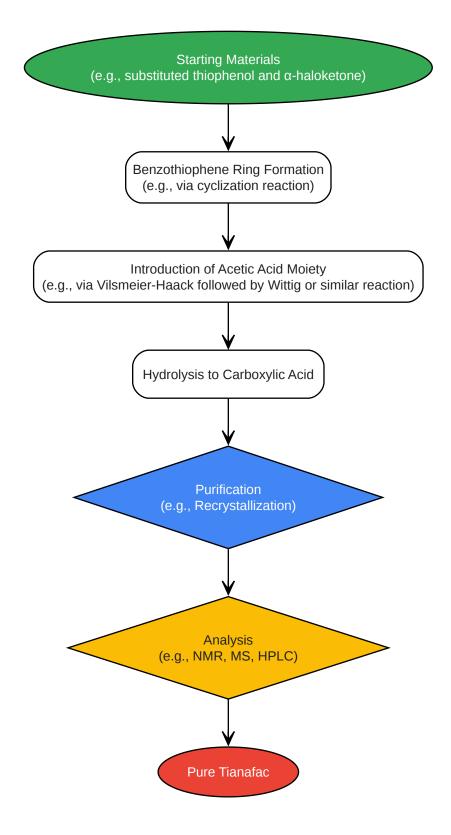
Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **Tianafac** are not readily available in the public domain. The following sections provide generalized procedures based on standard organic chemistry and analytical practices for similar compounds. These should be adapted and optimized by qualified researchers.

Synthesis of 2-(5-chloro-3-methylbenzo[b]thiophen-2-yl)acetic acid (Tianafac)

A potential synthetic route to **Tianafac** could involve the construction of the substituted benzothiophene core followed by the introduction of the acetic acid side chain. A generalized workflow is presented below.





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Figure 2: Generalized workflow for the synthesis of **Tianafac**.



Purification by Recrystallization

Recrystallization is a common technique for purifying solid organic compounds.[4][5][6][7][8] The choice of solvent is critical for successful recrystallization.

Methodology:

- Solvent Selection: Screen various solvents to find a suitable one or a solvent pair. A good solvent will dissolve **Tianafac** when hot but not when cold.
- Dissolution: Dissolve the crude **Tianafac** in a minimum amount of the hot solvent to form a saturated solution.
- Hot Filtration (Optional): If there are insoluble impurities, perform a hot gravity filtration to remove them.
- Crystallization: Allow the hot, saturated solution to cool slowly and undisturbed to room temperature, and then in an ice bath to promote crystal formation.
- Isolation: Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Washing: Wash the crystals with a small amount of the cold recrystallization solvent to remove any adhering impurities.
- Drying: Dry the purified crystals under vacuum to remove any residual solvent.

Purity Analysis by High-Performance Liquid Chromatography (HPLC)

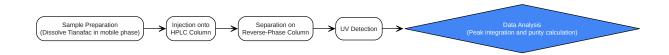
HPLC is a powerful technique for assessing the purity of pharmaceutical compounds.[9][10][11] [12][13] A reverse-phase HPLC method would be suitable for **Tianafac**.

Methodology:

- Instrumentation: A standard HPLC system with a UV detector is required.
- Column: A C18 reverse-phase column is a common choice.



- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol). A gradient elution may be necessary to achieve optimal separation.
- Sample Preparation: Prepare a stock solution of **Tianafac** in a suitable solvent (e.g., the mobile phase) and then dilute to an appropriate concentration for analysis.
- Analysis: Inject the sample onto the HPLC system and monitor the elution profile at a suitable UV wavelength. The purity is determined by the area percentage of the main peak corresponding to Tianafac.



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Figure 3: General workflow for HPLC analysis of Tianafac.

Safety Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Tianafac** is classified as follows:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.[14]

Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses), should be observed when handling this compound.

Conclusion

This technical guide provides a foundational understanding of **Tianafac** (CAS 51527-19-6) for researchers and professionals in the field of drug development. The compiled physicochemical data, along with the outlined mechanism of action and generalized experimental protocols,



serves as a valuable resource for further investigation and application of this nonsteroidal antiinflammatory drug. Further experimental validation is necessary to determine the specific COX inhibitory profile and to establish detailed and optimized protocols for its synthesis and analysis.

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